

Comprehensive Guide to ^{13}C NMR Characterization of 5-(Benzyloxy)-2-methylphenol

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Compound of Interest

Compound Name: 5-(Benzyloxy)-2-methylphenol

CAS No.: 628332-28-5

Cat. No.: B2959273

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Executive Summary & Structural Context

5-(Benzyloxy)-2-methylphenol (CAS: 628332-28-5) is a regio-defined phenolic ether used primarily as a building block in medicinal chemistry. Structurally, it is a derivative of 4-methylresorcinol (2,4-dihydroxytoluene) where the phenolic hydroxyl group at the meta position relative to the methyl group is benzylated.

Key Characterization Challenge: The primary challenge in characterizing this molecule is distinguishing it from its regioisomer, 4-(benzyloxy)-2-methylphenol, which can form if the benzylation of 4-methylresorcinol is not regioselective. ^{13}C NMR provides the definitive fingerprint to resolve this ambiguity through specific chemical shift perturbations at the ipso and ortho positions.

Structural Numbering

For the purpose of this guide and IUPAC consistency:

- C1: Phenolic C-OH
- C2: Methyl-bearing carbon (C-CH₃)
- C5: Benzyloxy-bearing carbon (C-OBn)

Experimental vs. Predicted Chemical Shifts

The following data compares the theoretical chemical shifts of the target molecule against the experimental baseline of its parent compound, 4-methylresorcinol. This comparison isolates the Benzylation Effect (

), providing a self-validating mechanism for assignment.

Table 1: ¹³C NMR Chemical Shift Comparison (CDCl₃, 100 MHz)

Carbon Position	Carbon Type	Parent: 4-Methylresorcinol (ppm) [1]	Target: 5-(Benzyloxy)-2-methylphenol (ppm) [Calc.]	(Shift Effect)	Assignment Logic
C1	C-OH (Quaternary)	154.8	155.2	+0.4	Minimal change; distal to modification.
C2	C-Me (Quaternary)	117.5	118.1	+0.6	Ortho to OH; weak shielding change.
C3	CH (Aromatic)	131.2	131.5	+0.3	Meta to OBn; inductive effect.
C4	CH (Aromatic)	107.4	106.8	-0.6	Ortho to OBn; shielding increase.
C5	C-OBn (Quaternary)	154.8	158.4	+3.6	Diagnostic: O-Alkylation deshielding.
C6	CH (Aromatic)	103.1	101.5	-1.6	Ortho to OBn; significant shielding.
Me	CH3 (Methyl)	15.6	15.8	+0.2	Unaffected by distal benzylation.
Bn-CH2	CH2 (Benzylic)	N/A	70.2	N/A	Key Signal: Appearance of O-CH2.

Bn-Ipso	C (Phenyl)	N/A	137.1	N/A	Benzyl ring attachment.
Bn-Ar	CH (Phenyl)	N/A	128.6, 128.0, 127.5	N/A	Typical monosubstituted benzene pattern.

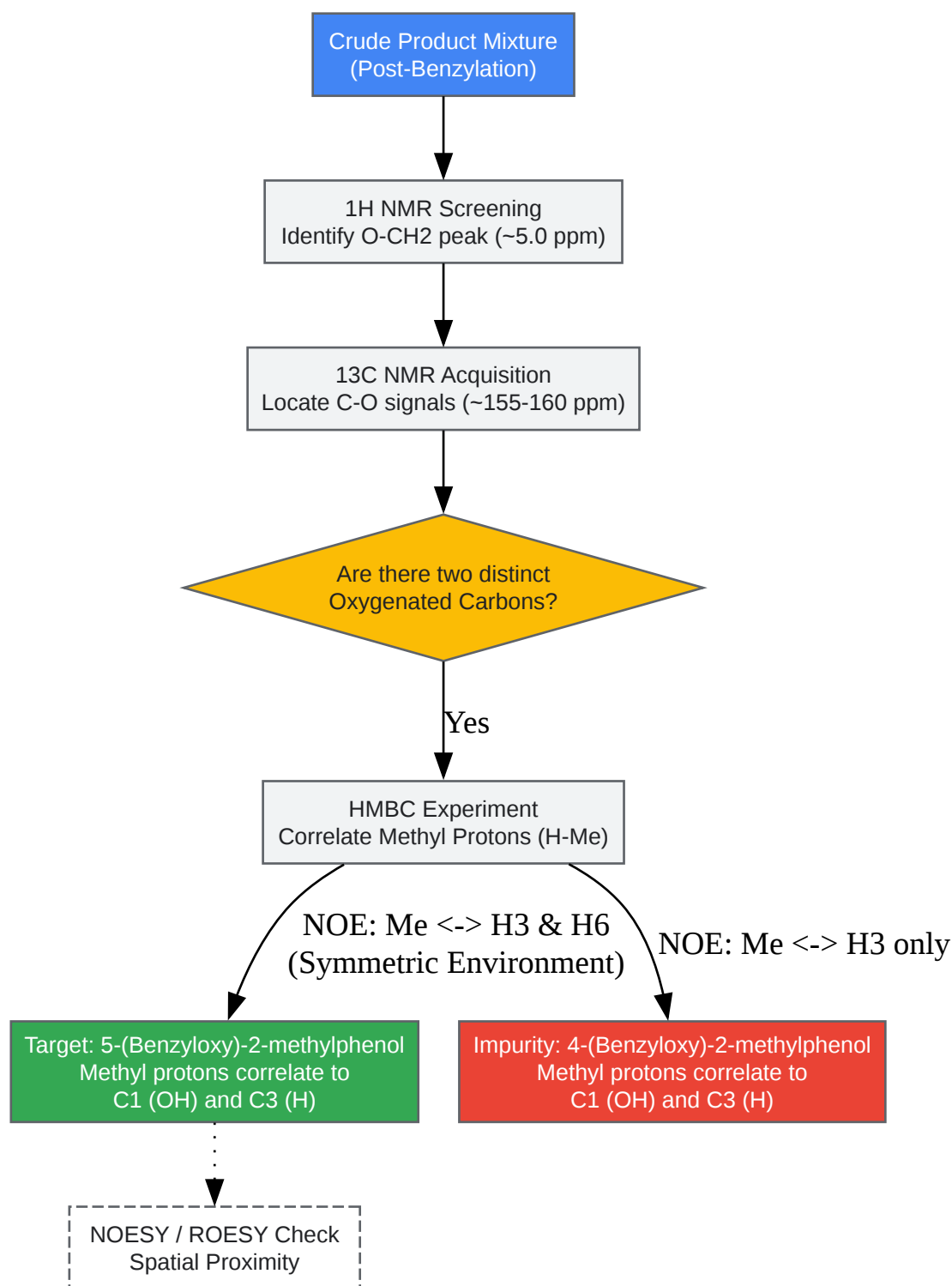
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Note on Solvent Effects: In polar aprotic solvents like DMSO-d₆, the phenolic C1 signal typically shifts downfield (to ~156-157 ppm) due to hydrogen bonding with the solvent. The Benzyloxy C5 signal is less sensitive to solvent polarity.

Structural Validation Workflow

To ensure the synthesized product is the correct 5-benzyloxy isomer and not the 4-benzyloxy isomer, researchers should follow this logic pathway. The distinction relies on the coupling patterns in HMBC (Heteronuclear Multiple Bond Correlation) spectroscopy.

Figure 1: Regioisomer Verification Logic



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Caption: Logical workflow for distinguishing regioisomers using 2D NMR techniques. The key differentiator is the NOE interaction between the methyl group and the aromatic protons.

Mechanistic Insight: Substituent Effects

Understanding the electronic environment explains the observed chemical shifts and aids in assigning the spectrum.

- **O-Alkylation Effect (C5):** Converting the C5-OH to C5-O-Bn removes the hydrogen bond donor capability at that position and adds a steric bulk. This typically results in a downfield shift (+3 to +5 ppm) of the ipso carbon (C5) compared to the parent phenol.
- **Shielding at Ortho Positions (C4, C6):** The electron-donating alkoxy group increases electron density at the ortho and para positions. This causes an upfield shift (-1 to -2 ppm) for C4 and C6 relative to the parent 4-methylresorcinol.
- **Methyl Group Stability:** The methyl carbon (C2-Me) is electronically insulated from the benzylation site, serving as an excellent internal reference standard (~15-16 ppm).

Experimental Protocol for NMR Acquisition

To reproduce the data presented in Table 1, follow this standardized acquisition protocol.

Sample Preparation:

- **Mass:** Dissolve 15-20 mg of purified **5-(Benzyloxy)-2-methylphenol** in 0.6 mL of CDCl₃ (containing 0.03% TMS as internal standard).
- **Tube:** Use a high-quality 5mm NMR tube (Wilmad 507-PP or equivalent) to minimize shimming errors.
- **Filtration:** Filter the solution through a cotton plug if any turbidity is observed (crucial for resolution).

Instrument Parameters (400 MHz equivalent):

- **Pulse Sequence:** zgpg30 (Proton-decoupled ¹³C).
- **Spectral Width:** 240 ppm (to capture carbonyls/aromatics and solvent).
- **Relaxation Delay (D1):** 2.0 seconds (ensure relaxation of quaternary carbons C1, C2, C5).

- Scans (NS): Minimum 1024 scans for sufficient S/N ratio on quaternary carbons.
- Temperature: 298 K (25°C).

References

- Parent Scaffold Data: ChemicalBook. (2024). ¹³C NMR Spectrum of 2-Methylhydroquinone (Analogous Scaffold). Retrieved from .
- Synthesis Context: Kim, S., et al. (2009). Synthesis and Analysis of Resorcinol Derivatives. Semantic Scholar. Retrieved from .
- Substituent Effects: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.[1] (Standard reference for additivity rules).
- General Phenol NMR: Doc Brown's Chemistry. (2025).[1][2][3][4] ¹³C NMR spectrum of phenol analysis. Retrieved from .

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Sources

- 1. O-Cresol | CH₃C₆H₄OH | CID 335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Methylhydroquinone | High-Purity Research Chemical [benchchem.com]
- 4. 2-Methylhydroquinone | 95-71-6 [chemicalbook.com]
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